

An In-depth Technical Guide to 1,1-Dibromo-2-chloroethane

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Compound of Interest

Compound Name: 1,1-Dibromo-2-chloroethane

Cat. No.: B13735961

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Introduction

1,1-Dibromo-2-chloroethane, with the IUPAC name **1,1-dibromo-2-chloroethane**, is a halogenated hydrocarbon of interest in synthetic organic chemistry.^[1] Its structure, featuring two bromine atoms and one chlorine atom on an ethane backbone, provides multiple reactive sites, making it a potentially valuable building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its chemical properties, a plausible synthetic route, and safety considerations.

Chemical and Physical Properties

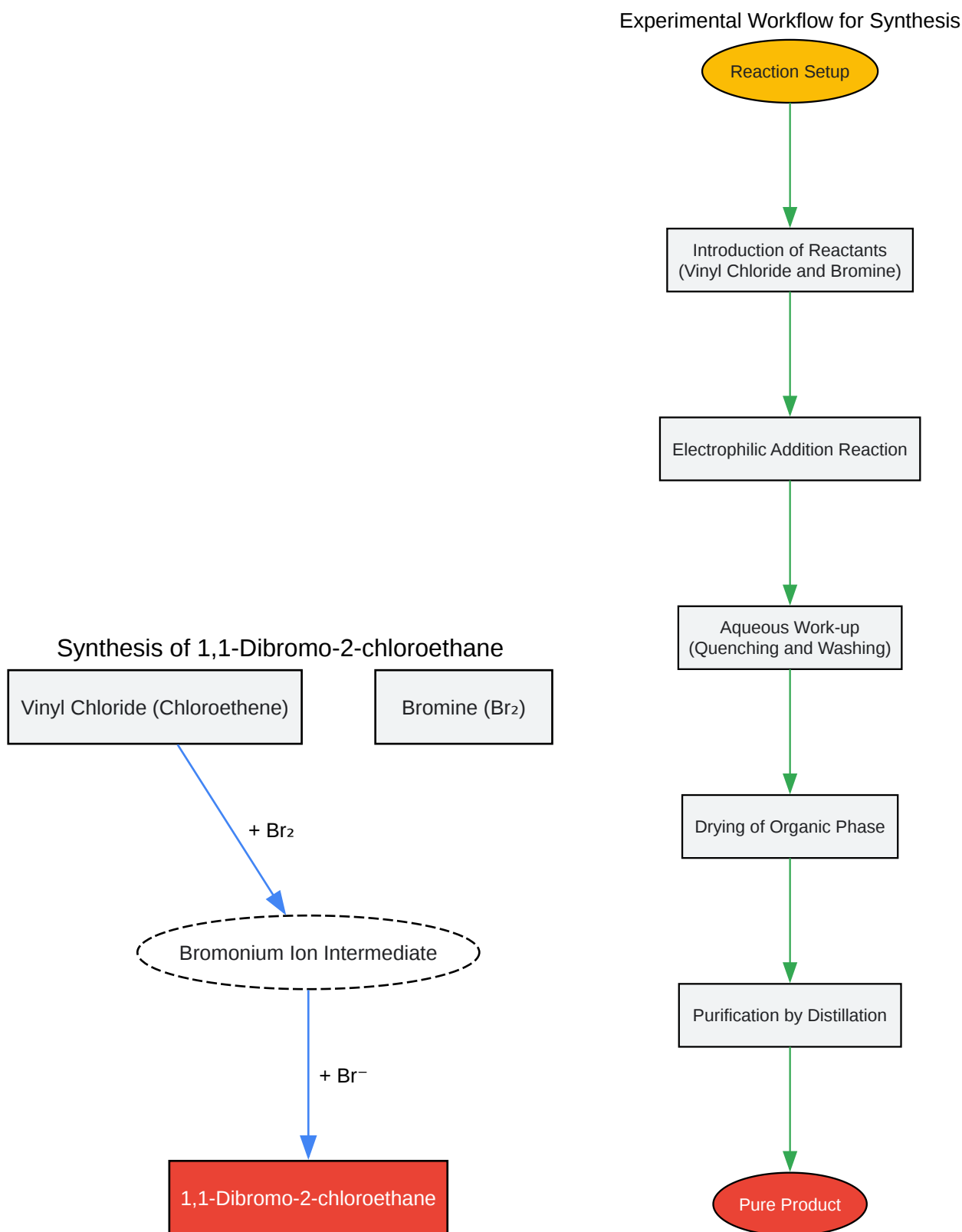
While specific experimental data for **1,1-dibromo-2-chloroethane** is limited, its properties can be estimated based on its structure and comparison with the closely related compound, 1-bromo-2-chloroethane.

Property	Value	Source
IUPAC Name	1,1-dibromo-2-chloroethane	[1]
CAS Number	27949-36-6	[1]
Molecular Formula	C ₂ H ₃ Br ₂ Cl	[1]
Molecular Weight	222.30 g/mol	[1]
Boiling Point	106-107 °C (estimated)	[2]
Melting Point	-18 to -14 °C (estimated)	[2]
Density	1.723 g/mL at 25 °C (estimated)	[2]

Note: Boiling point, melting point, and density are based on data for 1-bromo-2-chloroethane as a proxy due to the lack of available data for **1,1-dibromo-2-chloroethane**.

Synthesis Pathway

A plausible and common method for the synthesis of mixed haloalkanes is the electrophilic addition of a halogen to an alkene. In the case of **1,1-dibromo-2-chloroethane**, this would involve the reaction of vinyl chloride (chloroethene) with bromine (Br₂).



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References

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- 2. fishersci.com [fishersci.com]
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